

# In-Depth Technical Guide to NOC-5 in Biological Research

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## Compound of Interest

Compound Name: NOC-5

Cat. No.: B11749727

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## Core Principles of NOC-5 Functionality

**NOC-5**, with the chemical name 3-(2-Hydroxy-1-(1-methylethyl)-2-nitrosohydrazinyl)-1-propanamine, is a valuable tool in biological research, primarily utilized as a nitric oxide (NO) donor. As a member of the NONOate class of compounds, **NOC-5** spontaneously decomposes under physiological conditions (aqueous solution, pH 7.4) to release nitric oxide. This property allows for the controlled introduction of NO into experimental systems, enabling the investigation of its diverse signaling pathways and physiological effects. The half-life of **NOC-5** at 37°C and pH 7.4 is approximately 25 minutes, providing a sustained and predictable release of NO.

The primary mechanism of action of the released NO is the activation of soluble guanylate cyclase (sGC). This enzyme catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP), a crucial second messenger. The subsequent elevation in intracellular cGMP levels leads to the activation of cGMP-dependent protein kinase (PKG), which in turn phosphorylates a variety of downstream target proteins, culminating in a range of cellular responses.

## Quantitative Data Summary

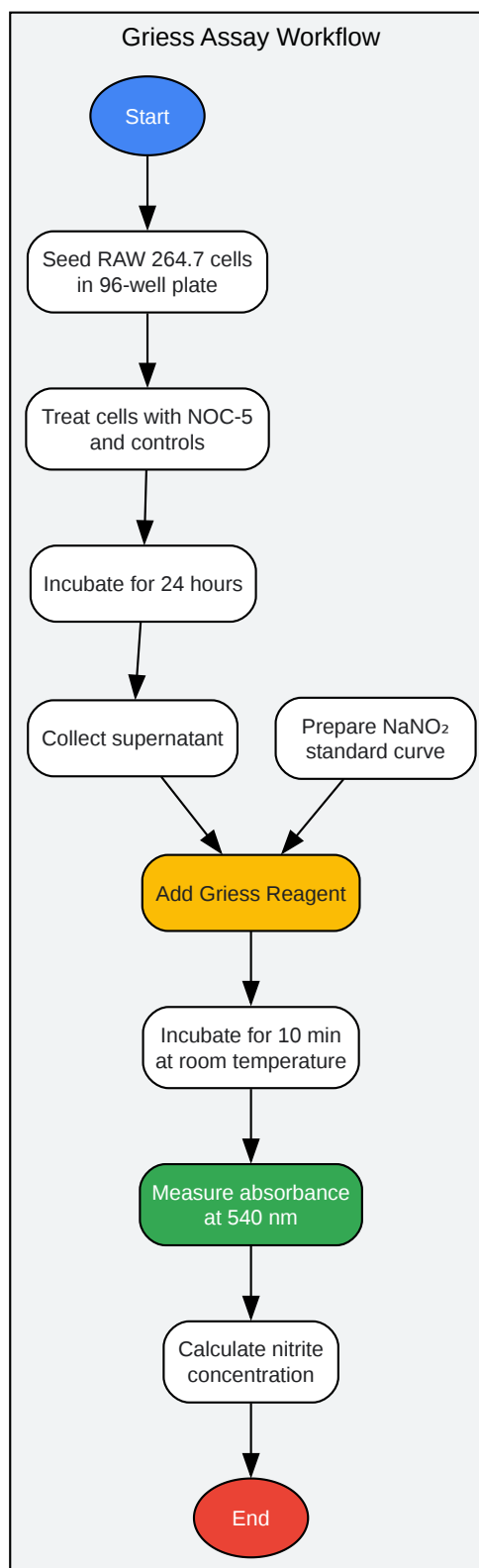
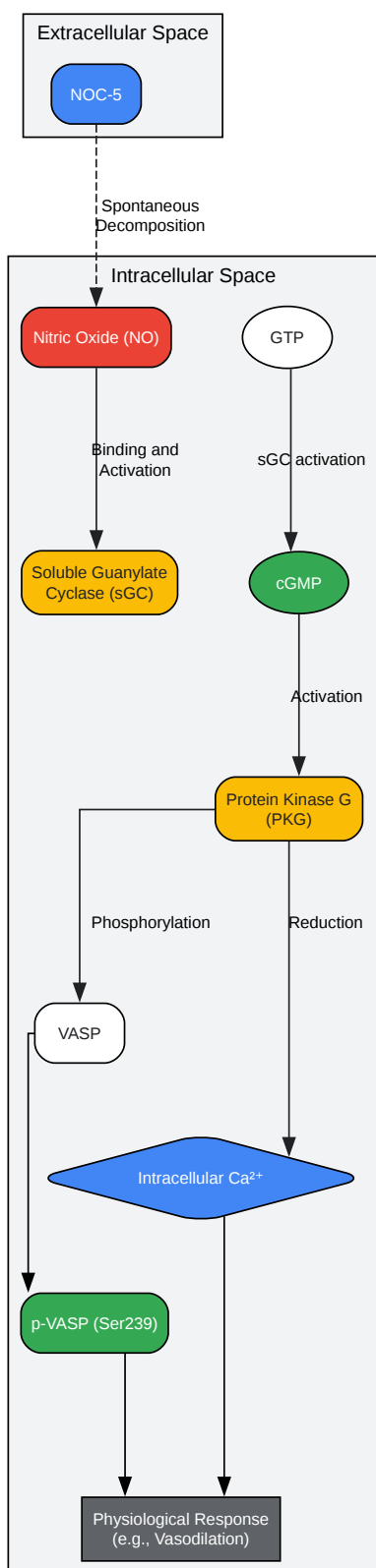
The biological effects of **NOC-5** are concentration-dependent. The following table summarizes key quantitative parameters reported in the literature. It is important to note that these values

can vary depending on the specific cell type, experimental conditions, and the assay employed.

Parameter	Cell Line/Tissue	Value	Reference Assay
Vasodilation (EC50)	Rat Aorta	Lower sensitivity in older rats (specific EC50 not provided)	Organ Bath Assay[1]
Cell Viability (IC50)	Chinese Hamster Ovary (CHO) Cells	Concentration-dependent cytotoxicity observed, but specific IC50 not provided.	MTT Assay[2][3][4][5]
Nitric Oxide Release	RAW 264.7 Macrophages	Induces NO production, quantifiable by Griess Assay.	Griess Assay[6][7]
cGMP Accumulation	PC12 Cells	Implicated in differentiation, though some effects are cGMP-independent.	cGMP Immunoassay[8][9]
VASP Phosphorylation	Human Platelets	1 $\mu$ M DEA/NO (a similar NO donor) induces robust phosphorylation.	Western Blot[10][11][12]

## Key Signaling Pathway of NOC-5

The canonical signaling pathway initiated by **NOC-5**-derived nitric oxide is the NO/sGC/cGMP/PKG pathway. This pathway plays a critical role in numerous physiological processes, including vasodilation, neurotransmission, and platelet aggregation.



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